

Discovery and history of Benzo[b]thiophen-2(3H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzo[b]thiophen-2(3H)-one*

Cat. No.: *B041337*

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An In-depth Technical Guide to **Benzo[b]thiophen-2(3H)-one**: Discovery, Synthesis, and Properties

Introduction

Benzo[b]thiophen-2(3H)-one, also known by its trivial name 2-thioindoxyl, is a sulfur-containing heterocyclic compound. It consists of a benzene ring fused to a thiophene ring, with a ketone group at the 2-position of the thiophene ring. This scaffold is of significant interest to researchers and professionals in drug development due to its presence in a variety of biologically active molecules and its utility as a versatile synthetic intermediate.^{[1][2]} Derivatives of benzo[b]thiophene have shown a wide array of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and anticonvulsant properties.^{[3][4][5]} This technical guide provides a comprehensive overview of the discovery, historical synthetic evolution, physicochemical properties, and key experimental protocols related to **Benzo[b]thiophen-2(3H)-one**.

Discovery and Historical Context

The history of **Benzo[b]thiophen-2(3H)-one** is intrinsically linked to the study of sulfur analogs of indigo dyes. The earliest synthesis is attributed to Paul Friedländer, whose work in the late 19th and early 20th centuries on indigo and thioindigo dyes laid the foundation for the chemistry of this class of compounds. The core structure, often referred to as thioindoxyl, was a key intermediate in the creation of thioindigo dyes.

Over the decades, synthetic methodologies have evolved from classical cyclization reactions to more efficient and versatile strategies, reflecting the broader advancements in organic synthesis. The enduring relevance of the **Benzo[b]thiophen-2(3H)-one** core is evident in its incorporation into modern pharmaceuticals and photoswitchable molecules.^[6]

Physicochemical and Spectroscopic Data

The fundamental properties of **Benzo[b]thiophen-2(3H)-one** are crucial for its application in synthesis and materials science. The following tables summarize its key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₆ OS	PubChem ^[7]
Molar Mass	150.20 g/mol	PubChem ^[7]
CAS Number	496-31-1	PubChem ^[7]
Appearance	Not specified, likely solid	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
XLogP3	1.9	PubChem ^[7]
Hydrogen Bond Donor Count	0	PubChem ^[7]
Hydrogen Bond Acceptor Count	1	PubChem ^[7]
Rotatable Bond Count	0	PubChem ^[7]
Exact Mass	150.01393598 Da	PubChem ^[7]

Table 2: Spectroscopic Data Summary

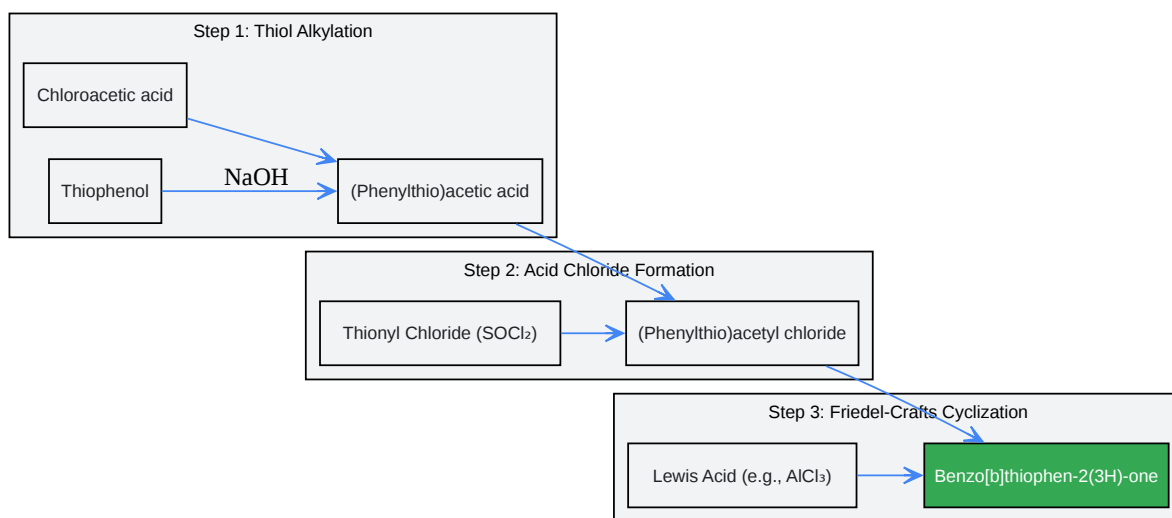
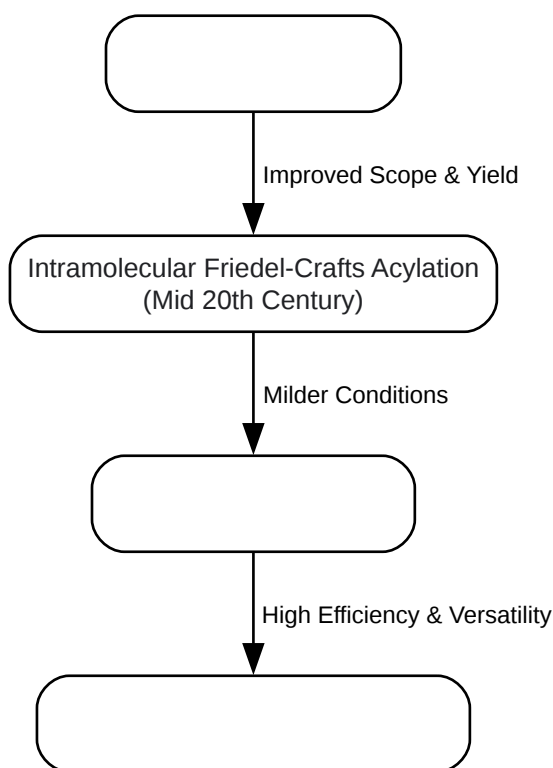
Spectroscopy Type	Key Features and Data Source
^1H NMR	Spectra available from SpectraBase.[7]
GC-MS	Mass spectrometry data available from NIST Mass Spectrometry Data Center.[7]
UV-VIS	Spectra available from SpectraBase.[7]
FTIR	Spectra available from SpectraBase, measured as a capillary cell melt (crystalline phase).[7]

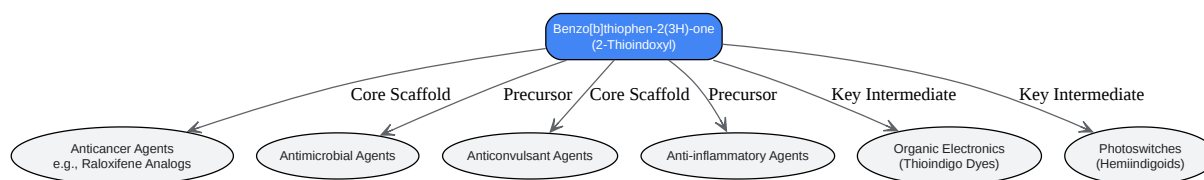
Synthetic Protocols and Methodologies

The synthesis of the **Benzo[b]thiophen-2(3H)-one** core has been approached through several key strategies. The choice of method often depends on the desired substitution pattern and the availability of starting materials.

Evolution of Synthetic Strategies

The synthesis of the thioindoxyl core has progressed significantly since its initial discovery. Early methods often involved harsh conditions and offered limited scope. Modern approaches provide milder conditions, higher yields, and greater functional group tolerance.





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- To cite this document: BenchChem. [Discovery and history of Benzo[b]thiophen-2(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041337#discovery-and-history-of-benzo-b-thiophen-2-3h-one]

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